

A Comprehensive Technical Review of 3-amino-N,N-dimethylpropanamide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-amino-N,N-dimethylpropanamide

Cat. No.: B184915

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This document provides an in-depth technical overview of **3-amino-N,N-dimethylpropanamide**, a chemical compound utilized in various research and industrial applications. The review covers its chemical and physical properties, synthesis, and applications, with a focus on presenting quantitative data and detailed experimental methodologies.

Core Properties and Identification

3-amino-N,N-dimethylpropanamide, also known as N¹,N¹-dimethyl-beta-alaninamide, is an organic compound characterized by a propanamide backbone with a primary amine at the 3-position and two methyl groups on the amide nitrogen.^[1] It is typically available as a colorless to pale yellow liquid and is soluble in water and other organic solvents.^[2] The compound and its hydrochloride salt are common reagents in organic synthesis.^{[1][2][3]}

Physicochemical and Computed Properties

Quantitative data for **3-amino-N,N-dimethylpropanamide** has been compiled from various chemical databases. These properties are essential for understanding its behavior in chemical reactions and biological systems.

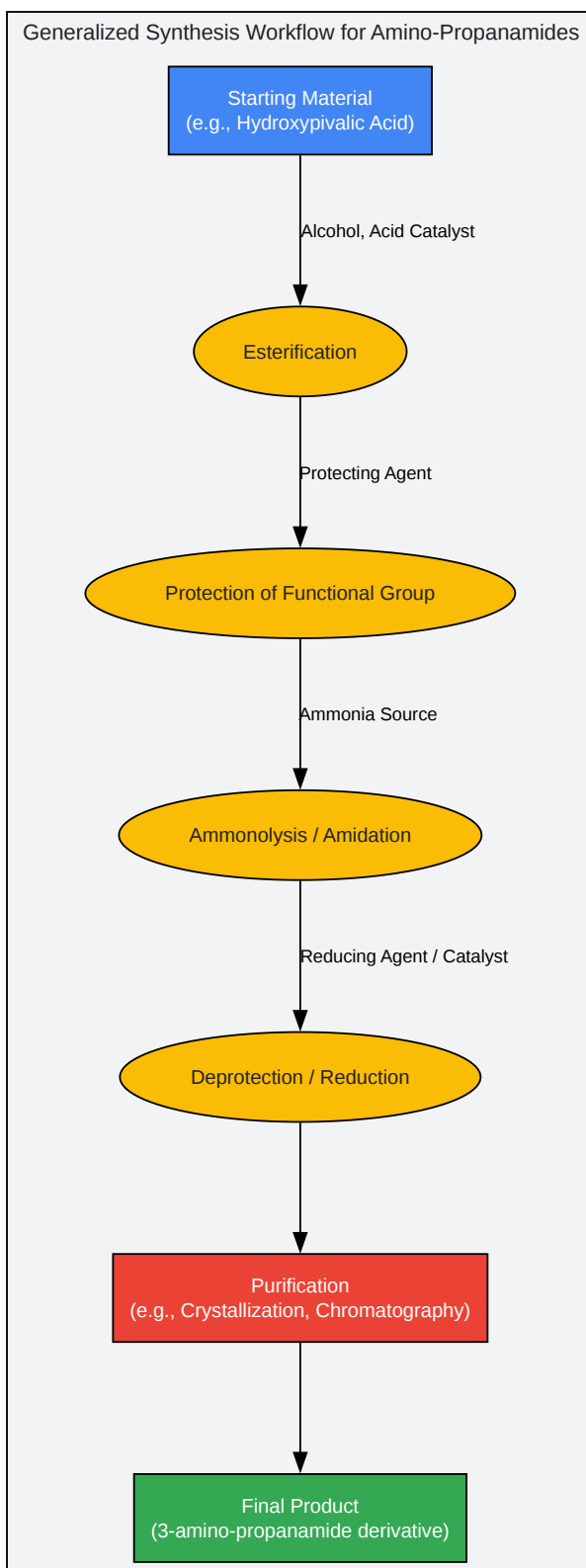
Property	Value	Source
IUPAC Name	3-amino-N,N-dimethylpropanamide	PubChem[1]
CAS Number	1857-18-7	PubChem[1]
Molecular Formula	C ₅ H ₁₂ N ₂ O	PubChem[1]
Molecular Weight	116.16 g/mol	PubChem[1]
Canonical SMILES	CN(C)C(=O)CCN	PubChem[1]
InChIKey	JNDIDJUNNCBHTI-UHFFFAOYSA-N	PubChem[1]
XLogP3-AA	-1.3	PubChem[1]
Topological Polar Surface Area	46.3 Å ²	PubChem[1]
Hydrogen Bond Donor Count	1	PubChem[1]
Hydrogen Bond Acceptor Count	2	PubChem[1]
Rotatable Bond Count	3	PubChem[1]
Purity (Typical)	98%	Moldb[4]

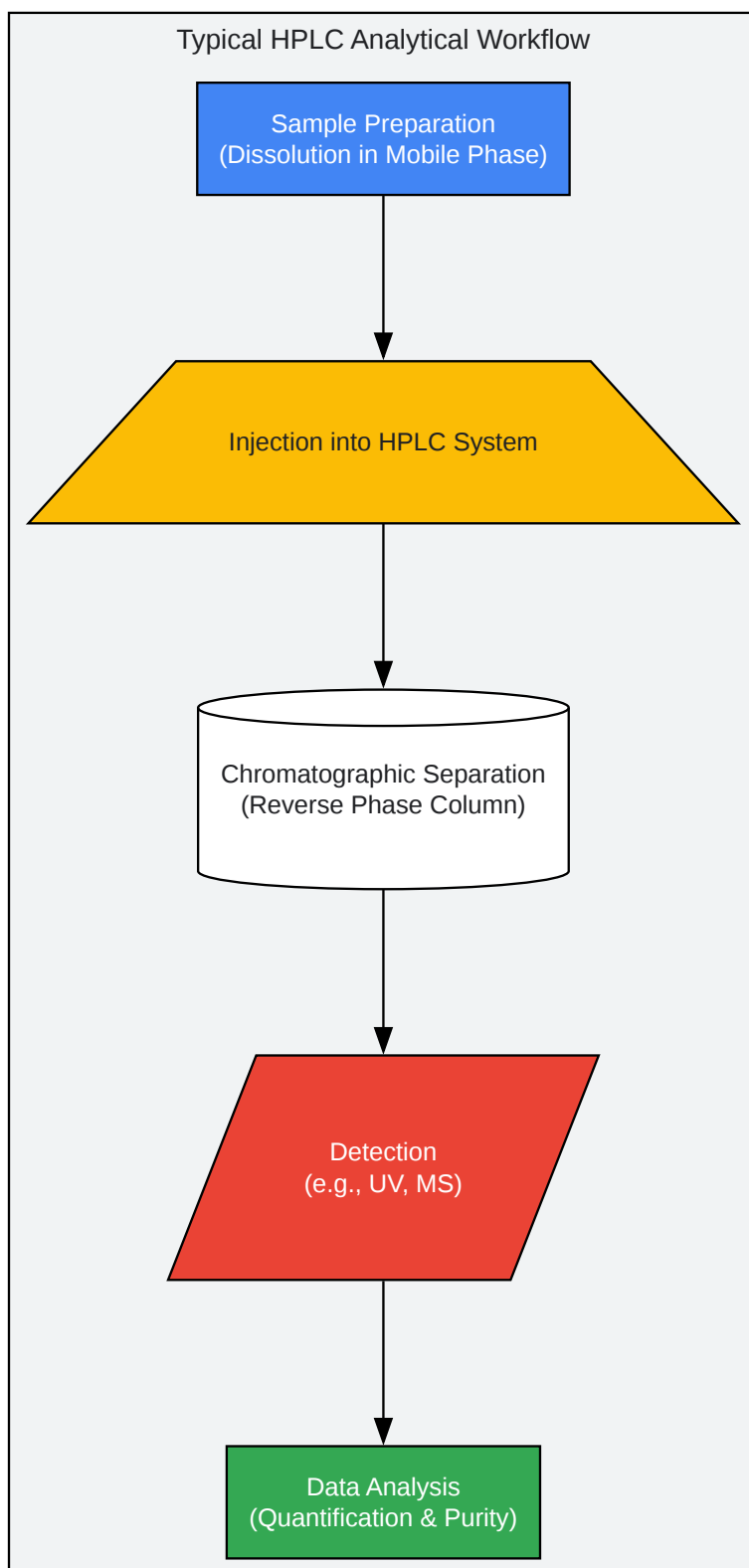
Synthesis and Chemical Reactivity

While specific, detailed synthesis protocols for **3-amino-N,N-dimethylpropanamide** are not extensively documented in the provided literature, a general understanding can be derived from methods used for structurally similar compounds, such as 3-amino-2,2-dimethylpropanamide, which is a key intermediate for the hypertension drug Aliskiren.[5][6] These methods often involve the formation of an amide from a corresponding ester or carboxylic acid, followed by the reduction of a nitrile or another precursor to form the primary amine.

A generalized workflow for the synthesis of related amino-propanamides can be visualized as a multi-step process.

Generalized Synthesis Workflow for Amino-Propanamides





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. pubchem.ncbi.nlm.nih.gov [pubchem.ncbi.nlm.nih.gov]
- 2. Buy 3-amino-N,N-dimethylpropanamide | 1857-18-7 [smolecule.com]
- 3. 3-amino-N,N-dimethylpropanamide hydrochloride | C₅H₁₃ClN₂O | CID 22364453 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. 1857-18-7 | 3-Amino-N,N-dimethylpropanamide - MolDb [moldb.com]
- 5. WO2011091677A1 - Preparation method of aliskiren intermediate 3-amino-2,2-dimethylpropanamide - Google Patents [patents.google.com]
- 6. 3-Amino-2,2-dimethylpropanamide | C₅H₁₂N₂O | CID 11159315 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [A Comprehensive Technical Review of 3-amino-N,N-dimethylpropanamide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b184915#3-amino-n-n-dimethylpropanamide-literature-review]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com